

# tetramethylammonium acetate hydrate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetramethylammonium acetate hydrate*

Cat. No.: *B3320825*

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## An In-depth Technical Guide to Tetramethylammonium Acetate Hydrate

This technical guide provides a comprehensive overview of **tetramethylammonium acetate hydrate**, a quaternary ammonium salt with diverse applications in research and development. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications.

## Core Chemical and Physical Properties

**Tetramethylammonium acetate hydrate** is a biochemical reagent utilized in various life science and chemical research fields. It is the hydrated form of tetramethylammonium acetate.

Property	Value	Reference
CAS Number	1266615-86-4	[1][2]
Molecular Formula	C6H17NO3	[1][2]
Molecular Weight	151.20 g/mol	[1]
Appearance	White Solid	[3]
Solubility	Highly soluble in water and polar organic solvents like methanol and ethanol. Limited solubility in non-polar solvents.	[4]

For the anhydrous form, tetramethylammonium acetate, the following properties are reported:

Property	Value	Reference
CAS Number	10581-12-1	[5]
Molecular Formula	C6H15NO2	[5]
Molecular Weight	133.19 g/mol	[5]
Melting Point	184 °C (decomposes)	[5]
Density	1.000 g/cm <sup>3</sup> at 20°C	[5]

## Synthesis and Experimental Protocols

A general protocol for the synthesis of the anhydrous form, tetramethylammonium acetate, from tetramethylammonium hydroxide and glacial acetic acid has been documented.[3][5]

### Experimental Protocol: Synthesis of Tetramethylammonium Acetate

Materials:

- Glacial acetic acid (4.11 mmol, 247 mg)

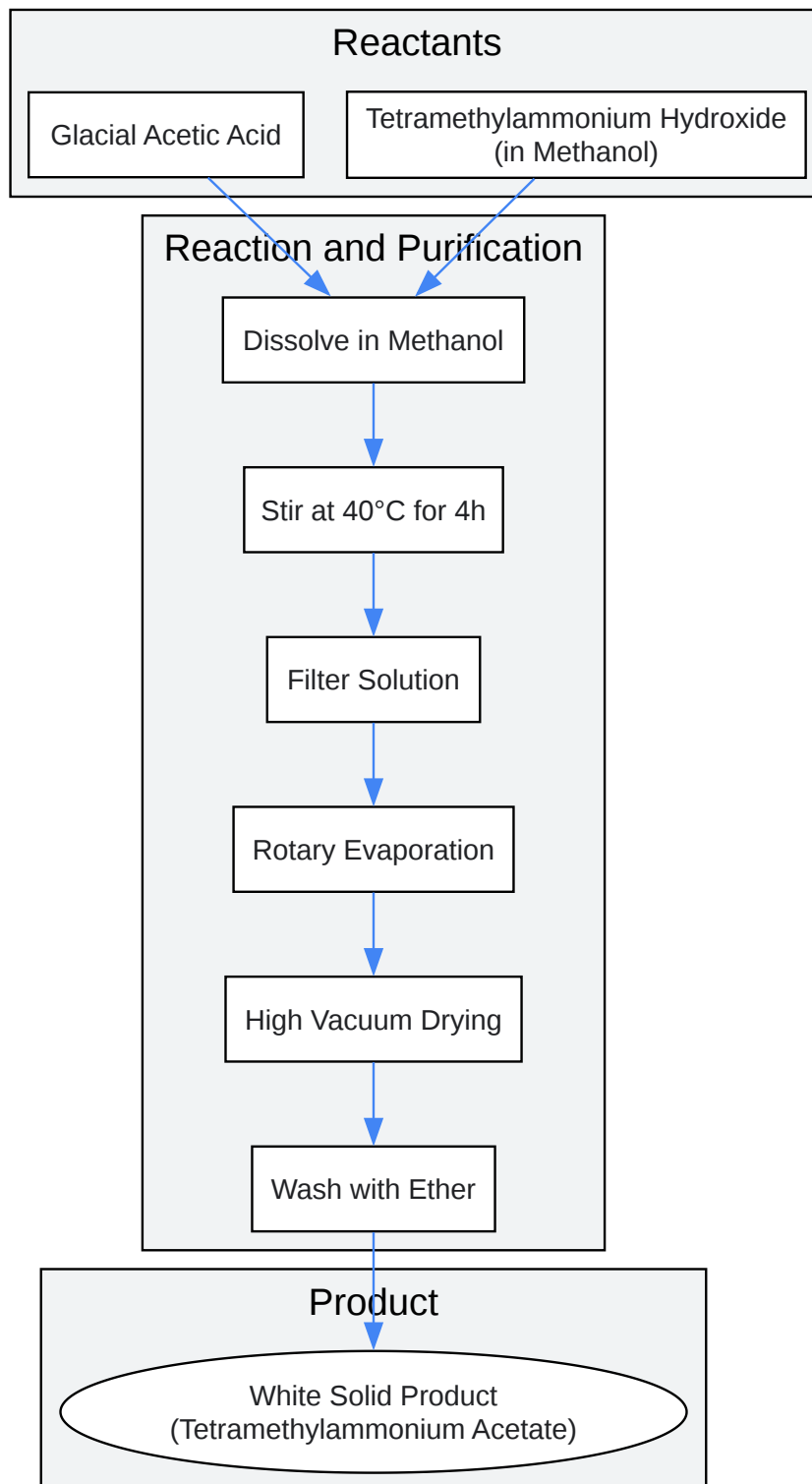
- Tetramethylammonium hydroxide (25% wt. solution in methanol, 4.11 mmol, 1.50 g)
- Methanol (10 mL)
- Ether

Procedure:

- Dissolve glacial acetic acid and tetramethylammonium hydroxide in methanol.
- Stir the reaction mixture at 40°C for 4 hours.
- Upon completion, filter the solution.
- Remove the solvent using a rotary evaporator, which will result in a viscous oil that gradually solidifies.
- Remove residual solvent under high vacuum to yield a white solid.
- Wash the solid with ether and dry under vacuum.

This procedure has been reported to yield 480 mg of white solid tetramethylammonium acetate, representing an 87.6% yield.<sup>[3]</sup>

## Synthesis Workflow of Tetramethylammonium Acetate



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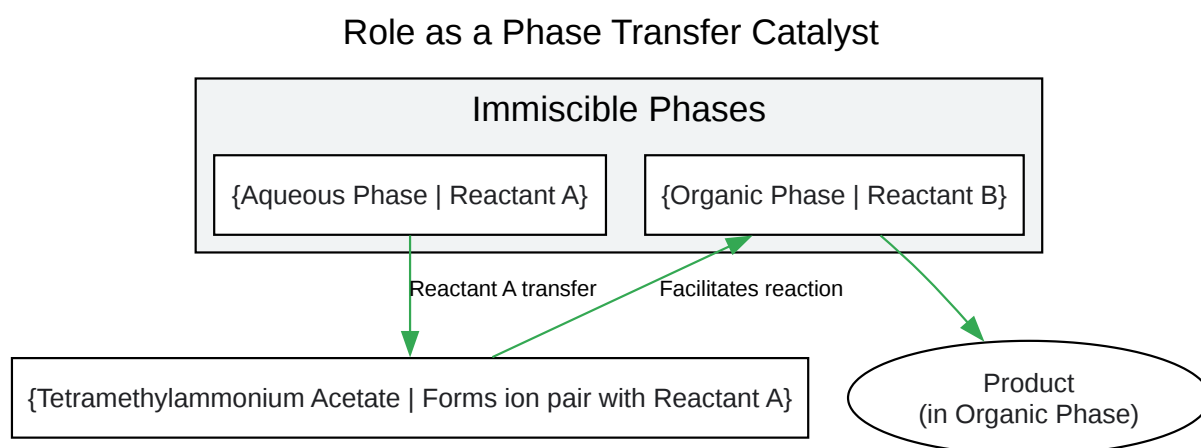
Caption: Synthesis workflow for tetramethylammonium acetate.

## Applications in Research and Development

Tetramethylammonium acetate and its hydrate are versatile compounds with a range of applications in scientific research.

### Organic Synthesis

A primary application of tetramethylammonium acetate is as a phase transfer catalyst in organic synthesis.[6] It facilitates the transfer of reactants between immiscible phases, such as aqueous and organic layers, by forming stable ion pairs.[6] This is particularly useful in reactions involving charged or polar reagents.[6] It is also used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[5]



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Caption: Function as a phase transfer catalyst.

### Biochemical and Pharmaceutical Applications

**Tetramethylammonium acetate hydrate** is described as a biochemical reagent for life science research.[1][2][7] In pharmaceutical development, it can be used to enhance the solubility and bioavailability of certain active pharmaceutical ingredients.[8] It has also been noted for its use in hydrophilic interaction chromatography for the separation of fatty acids and phenolic acids and its potential in breaking down mucus in chronic bronchitis treatment.[9]

## Electrochemistry and Material Science

In the field of electrochemistry, this compound serves as a supporting electrolyte, improving the conductivity of solutions.[8] In material science, it is utilized in the development of ionic liquids and polymer composites.[8]

## Safety and Handling

Tetramethylammonium acetate is associated with the following hazard statements: H315 (Causes skin irritation) and H319 (Causes serious eye irritation). Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling the solid form. For the 50% solution in water, it is also classified as causing skin and eye irritation. It should be stored below +30°C.[5]

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## References

- 1. Tetramethylammonium acetate hydrate | Biochemical Assay Reagents | 1266615-86-4 | Invivochem [invivochem.com]
- 2. Tetramethylammonium acetate hydrate - Immunomart [immunomart.com]
- 3. Tetramethylammonium acetate synthesis - chemicalbook [chemicalbook.com]
- 4. eqipped.com [eqipped.com]
- 5. Tetramethylammonium acetate | 10581-12-1 [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. chemimpex.com [chemimpex.com]
- 9. Tetramethylammonium acetate monohydrate | 10581-12-1 | FT37551 [biosynth.com]
- To cite this document: BenchChem. [tetramethylammonium acetate hydrate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

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